

Formulation of Pigment Red 177 in Polymer Matrices: Application Notes and Protocols

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Compound of Interest

Compound Name: Pigment Red 177

Cat. No.: B1361050

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Introduction

Pigment Red 177 (C.I. 65300) is a high-performance anthraquinone pigment prized for its brilliant bluish-red shade, exceptional transparency, and outstanding fastness properties.[1][2][3] Its robust chemical and thermal stability makes it a preferred choice for coloring a wide array of polymer matrices in demanding applications, ranging from automotive coatings and consumer plastics to specialized uses in liquid crystal displays.[1][4][5] This document provides detailed application notes and protocols for the effective formulation of **Pigment Red 177** in various polymer systems.

Pigment Red 177's inherent stability is derived from its planar, polycyclic aromatic anthraquinone structure, which provides a strong foundation for chemical and thermal resistance.[4] This makes it resilient to a wide range of chemicals, including solvents, acids, and alkalis, ensuring color integrity in harsh environments.[4]

Physicochemical and Fastness Properties of Pigment Red 177

The following tables summarize the key quantitative data for **Pigment Red 177**, offering a clear comparison of its performance characteristics.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Chemical Formula	C ₂₈ H ₁₆ N ₂ O ₄	[1][6][7]
CAS Number	4051-63-2	[1][6][8]
C.I. Number	65300	[1][7][8]
Molecular Weight	444.45 g/mol	[9]
Density	1.43 - 1.60 g/cm ³	[1][10][11]
Specific Surface Area	27 - 113 m ² /g	[1][10][12]
Oil Absorption	35 - 62 ml/100g	[1][9][10]
pH Value	6.5 - 8.0	[1][11][12]
Melting Point	356 - 358 °C	[9][13]

Table 2: Fastness and Resistance Properties (Scale: 1-5, 5=Excellent; Lightfastness: 1-8, 8=Excellent)

Property	Rating	Source(s)
Heat Resistance	Up to 300 °C	[1] [2] [12]
Lightfastness	7 - 8	[1] [2] [9]
Acid Resistance	5	[1] [2] [5]
Alkali Resistance	5	[1] [2] [5]
Water Resistance	5	[5] [14]
Oil Resistance	4 - 5	[5] [14]
Alcohol Resistance	5	[1] [12]
Ester Resistance	5	[1] [12]
Benzene Resistance	5	[1] [12]
Bleeding Resistance	5	[1] [9]
Migration Resistance	5	[1] [2] [11]

Polymer Compatibility and Applications

Pigment Red 177 is compatible with a broad spectrum of polymers, making it a versatile colorant for numerous applications.

Table 3: Polymer Compatibility and Recommended Applications

Polymer Matrix	Suitability & Notes	Recommended Applications
Polyolefins (PE, PP)	Excellent. Good heat resistance (270-280°C in PE). Heat resistance can be reduced at pigment concentrations below 0.1%. [2] [7]	Spin dyeing, transparent films, general plastic coloring. [1] [2] [7]
Polyvinyl Chloride (PVC)	Suitable for rigid PVC. Bleeding resistance is not good in soft PVC. [2] [7]	Rigid PVC profiles, coatings. [1] [5]
Polyamide (PA)	Suitable for spin dyeing. [2] [7]	Fibers, engineering plastics. [11] [12]
Engineering Plastics (PC, PET, ABS, PMMA)	Excellent heat stability and performance. [11] [12]	Automotive components, electronics housings. [11]
Polyurethane (PU)	Recommended for coatings and other applications. [5] [12]	Coatings, elastomers. [5] [12]

It is often used in combination with inorganic pigments like Molybdate Red to create brilliant red shades that are not achievable with other organic pigments.[\[2\]](#)[\[3\]](#) A typical concentration range for **Pigment Red 177** in plastics is 1.0 - 2.0%.[\[15\]](#)

Experimental Protocols

Detailed methodologies for incorporating **Pigment Red 177** into polymer matrices are provided below. These protocols are generalized and may require optimization based on the specific polymer grade and processing equipment.

Protocol 1: Incorporation by Melt Compounding

This method is suitable for thermoplastic polymers such as polyolefins, PVC, and engineering plastics.

Materials and Equipment:

- Polymer resin (pellets or powder)
- **Pigment Red 177** powder
- Twin-screw extruder or internal mixer
- Gravimetric or volumetric feeders
- Strand pelletizer or film casting line
- Drying oven

Procedure:

- Pre-Drying: Dry the polymer resin according to the manufacturer's specifications to remove any residual moisture. This is critical for polymers like PET and PC to prevent hydrolytic degradation.
- Pre-Mixing: Create a physical blend of the polymer resin and **Pigment Red 177**. This can be done in a bag or a low-intensity mixer. For masterbatch production, a higher pigment concentration (e.g., 20-40%) is used.
- Melt Compounding:
 - Set the temperature profile of the extruder barrels appropriate for the polymer being processed. The temperature should be high enough to ensure complete melting and uniform mixing but below the degradation temperature of the polymer and the pigment's heat stability limit (300°C).
 - Feed the pre-mixed blend into the main hopper of the extruder at a controlled rate.
 - Set the screw speed to achieve good dispersion without excessive shear, which could degrade the polymer or pigment.
 - The molten, pigmented polymer exits the extruder die as strands or a film.
- Pelletizing/Casting:

- Cool the extruded strands in a water bath and feed them into a pelletizer to produce pigmented pellets.
- Alternatively, cast the molten polymer into a film using a chill roll.
- Post-Drying: Dry the resulting pellets to remove surface moisture before subsequent processing (e.g., injection molding, extrusion).

Protocol 2: Incorporation by Solution Casting

This method is suitable for polymers that are soluble in a common solvent and is often used for producing thin films.

Materials and Equipment:

- Polymer resin
- **Pigment Red 177** powder
- Appropriate solvent (e.g., toluene, THF, chloroform)
- Magnetic stirrer or overhead mixer
- Ultrasonicator (optional, for improved dispersion)
- Glass casting surface or petri dish
- Leveling platform
- Fume hood
- Vacuum oven

Procedure:

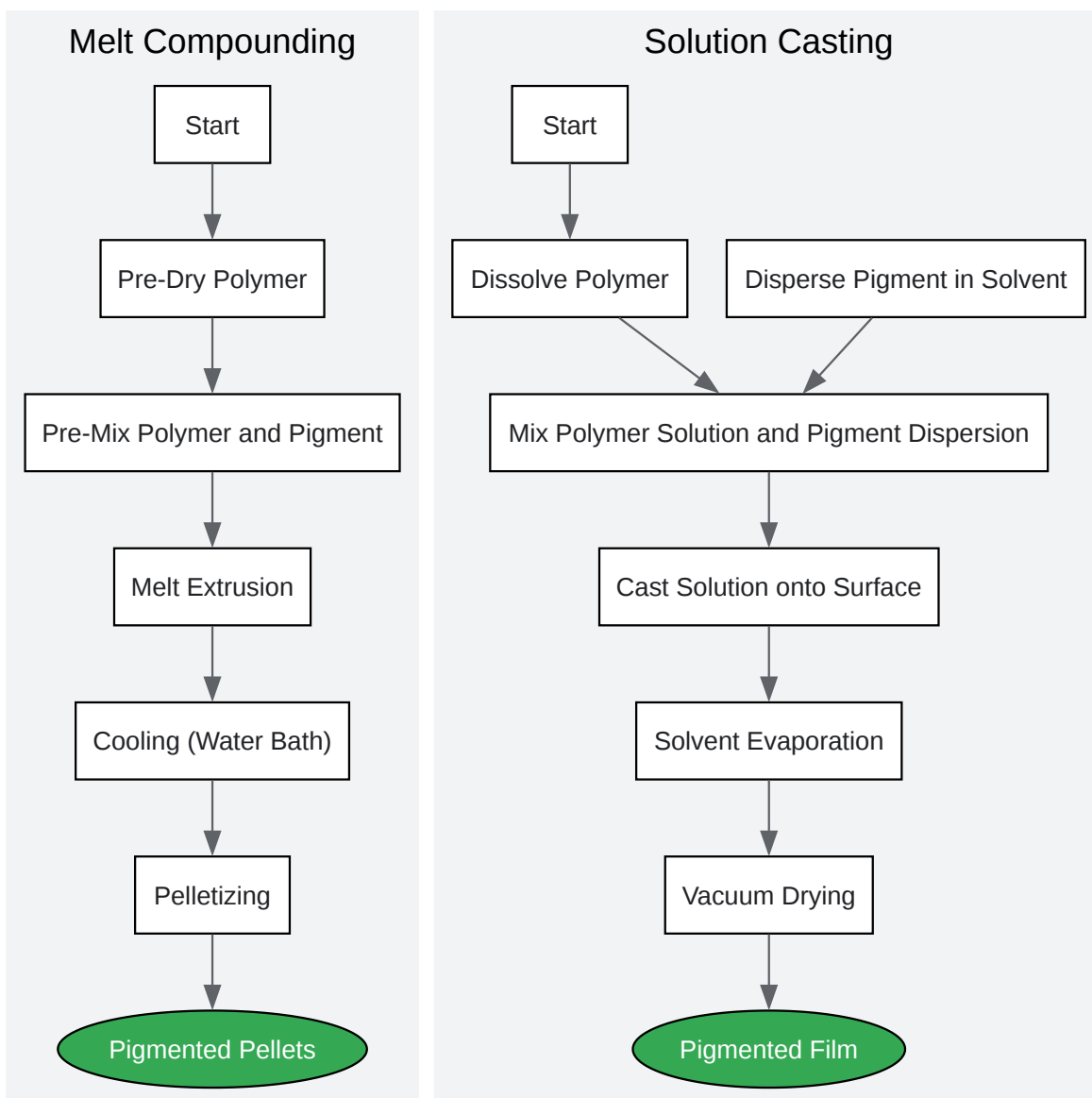
- Polymer Dissolution: Dissolve the polymer resin in the chosen solvent to create a solution of a specific concentration (e.g., 10-20% w/v). This may require stirring for several hours at room temperature or with gentle heating.

- Pigment Dispersion:
 - In a separate container, disperse the required amount of **Pigment Red 177** in a small volume of the solvent.
 - To improve dispersion and break down agglomerates, sonicate the pigment suspension.
- Mixing: Add the pigment dispersion to the polymer solution and stir until a homogenous mixture is obtained.
- Casting:
 - Place the glass casting surface on a leveling platform inside a fume hood.
 - Pour the pigmented polymer solution onto the casting surface, ensuring an even spread.
- Solvent Evaporation: Allow the solvent to evaporate slowly at room temperature in the fume hood. Covering the casting surface with a perforated lid can slow down the evaporation rate, leading to a more uniform film.
- Drying: Once the film is formed, transfer it to a vacuum oven and dry at a moderate temperature (e.g., 60-80°C) to remove any residual solvent.

Visualizations

Experimental Workflow for Pigment Incorporation

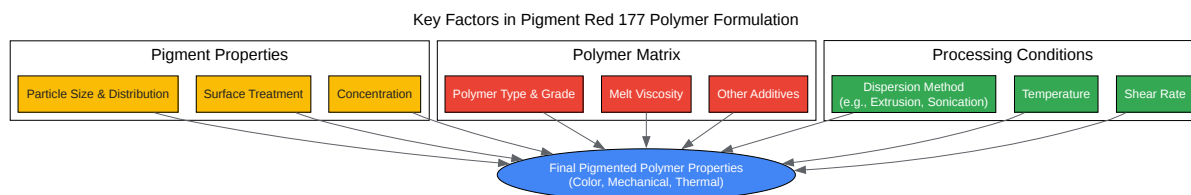
Workflow for Pigment Red 177 Incorporation into Polymers



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Caption: General experimental workflows for incorporating **Pigment Red 177**.

Factors Influencing Final Pigmented Polymer Properties



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Caption: Factors influencing the final properties of the pigmented polymer.

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